Structural Characterization of 6-Ethylpyrimidine-4-carboxylic Acid Salts: A Comparative Guide

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Compound of Interest

Compound Name:	*6-Ethylpyrimidine-4-carboxylic acid*
CAS No.:	*1552214-15-9*
Cat. No.:	*B1432662*

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Executive Summary

6-Ethylpyrimidine-4-carboxylic acid (6-EPCA) serves as a pivotal building block in medicinal chemistry. However, the free acid form often exhibits suboptimal physicochemical properties, such as limited aqueous solubility and a propensity for forming robust, insoluble intermolecular hydrogen-bonded networks (homosynthons) in the solid state.

Salt formation is the standard strategy to modulate these properties. This guide compares the structural attributes of the Free Acid, Sodium (Na^+) Salt, and Potassium (K^+) Salt, providing a rigorous experimental roadmap for their characterization. Our focus is on distinguishing solvates, polymorphs, and the precise ionization state of the carboxylate group.

Comparative Analysis: Free Acid vs. Salts

The decision to select a specific salt form is driven by the balance between solubility, crystallinity, and hygroscopicity. The following table summarizes the comparative performance metrics based on structural data from homologous pyrimidine-4-carboxylic acid systems.

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Table 1: Comparative Physicochemical Profile

Feature	Free Acid (6-EPCA)	Sodium Salt (6-EPCA-Na)	Potassium Salt (6-EPCA-K)
Solid State Motif	Neutral, H-bonded dimers ($R^2_2(8)$ motif)	Ionic lattice, often channel hydrates	Ionic lattice, potential for anhydrous forms
Aqueous Solubility	Low (< 5 mg/mL)	High (> 100 mg/mL)	Very High (> 150 mg/mL)
Melting Point	High (Dec. > 200°C)	High (often > 250°C)	High (often > 250°C)
Hygroscopicity	Low (Non-hygroscopic)	Moderate to High (Risk of deliquescence)	High (Significant risk)
Crystal Habit	Needles/Plates (Anisotropic growth)	Blocky/Prismatic (Better flow)	Plates/Laths
Primary Utility	Starting Material	Parenteral Formulations	High-Concentration Solutions

Structural Characterization Workflow

To ensure scientific integrity, the characterization process must confirm the chemical identity (proton transfer) and the physical state (polymorphism/solvation).

Diagram 1: Characterization Logic Flow

This decision tree outlines the sequential analysis required to validate a new salt form.

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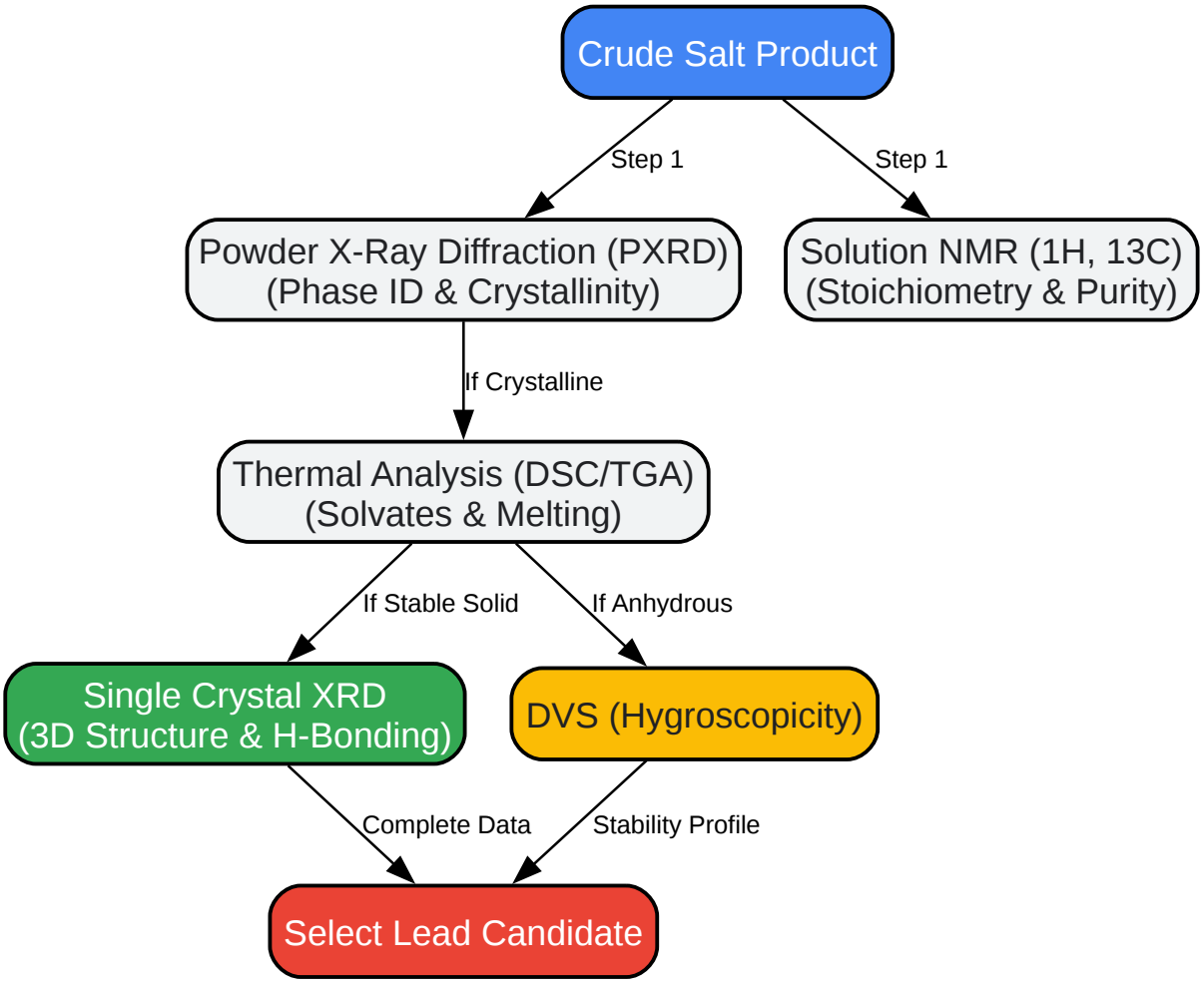

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Caption: Sequential workflow for validating the solid-state properties of 6-EPCA salts.

Detailed Experimental Protocols

Synthesis of 6-EPCA Salts (General Procedure)

To be adapted for Sodium (NaOH) or Potassium (KOH) equivalents.

- Stoichiometry: Dissolve 1.0 equivalent of **6-Ethylpyrimidine-4-carboxylic acid** in a minimum volume of Ethanol/Water (9:1 v/v) at 50°C.
- Neutralization: Add 1.05 equivalents of the metal hydroxide (e.g., 1M NaOH aq.) dropwise.
  - Note: A slight excess ensures complete deprotonation of the carboxylic acid.

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- Crystallization: Stir for 1 hour at room temperature. Concentrate via rotary evaporation to 20% volume. Add isopropanol (antisolvent) to induce precipitation.
- Isolation: Filter the solid, wash with cold isopropanol, and dry under vacuum at 40°C for 24 hours.

Single Crystal X-Ray Diffraction (SCXRD)

The Gold Standard for Structural Proof.

- Crystal Growth: Prepare a saturated solution of the salt in water/methanol. Allow slow evaporation at 4°C over 5-7 days to obtain block-like crystals suitable for diffraction (>0.1 mm).
- Data Collection: Mount the crystal on a goniometer using a cryoloop. Collect data at 100 K (to reduce thermal motion) using Mo-Kα or Cu-Kα radiation.
- Refinement: Solve the structure using Direct Methods (SHELXT) and refine using Least Squares (SHELXL).
- Critical Check: Locate the carboxylate proton. In the salt, the C-O bond lengths should be symmetric (approx. 1.25–1.27 Å), indicating resonance delocalization (COO^-), unlike the free acid (C=O ~1.21 Å, C-OH ~1.32 Å).

Thermal Analysis (DSC & TGA)

Distinguishing Solvates from Anhydrous Forms.

- DSC (Differential Scanning Calorimetry):
  - Protocol: Weigh 2-4 mg of sample into a crimped aluminum pan (pinhole lid). Heat from 25°C to 300°C at 10°C/min under N_2 purge (50 mL/min).
  - Interpretation: Look for a broad endotherm <100°C (dehydration) vs. a sharp endotherm >200°C (melting).
- TGA (Thermogravimetric Analysis):

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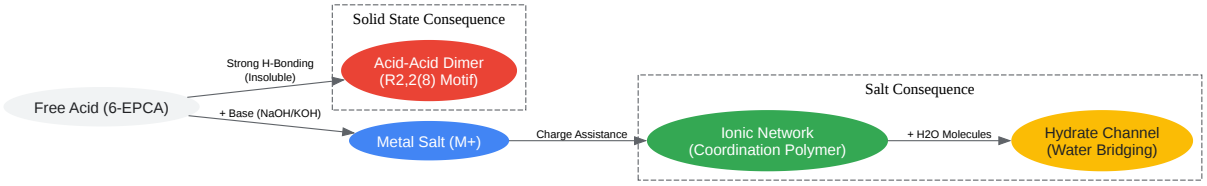
- Protocol: Heat from 25°C to 400°C.
- Interpretation: Quantify mass loss. A loss of ~10-12% often corresponds to a dihydrate for this molecular weight range.

Structural Logic: The Supramolecular Synthons

Understanding the hydrogen bonding motifs is crucial for predicting stability.

Diagram 2: Supramolecular Interaction Map

Visualizing the shift from Acid-Acid homosynthons to Ionic heterosynthons.



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Caption: Transformation of insoluble acid dimers into soluble ionic networks upon salt formation.

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  - Note: Provides the baseline structural motif for the free acid homolog.

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